

# Isopropyl lactate proper disposal procedures

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## Compound of Interest

Compound Name: *Isopropyl lactate*

Cat. No.: *B1615176*

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Proper disposal of **isopropyl lactate** is essential for maintaining laboratory safety, ensuring environmental protection, and complying with regulations. Inadequate handling of this chemical waste can lead to significant risks, including fires and environmental contamination.<sup>[1]</sup> This guide provides detailed, procedural instructions for researchers, scientists, and drug development professionals to manage and dispose of **isopropyl lactate** responsibly.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is critical to understand the hazards associated with **isopropyl lactate** and to use appropriate personal protective equipment (PPE).

- **Hazard Identification:** **Isopropyl lactate** is classified as a flammable liquid and vapor and can cause skin and eye irritation.<sup>[2]</sup> It is a combustible liquid that should be kept away from heat, sparks, and open flames.<sup>[2][3]</sup>
- **Personal Protective Equipment (PPE):** When handling **isopropyl lactate** waste, always wear suitable protective clothing, including chemical-resistant gloves and safety goggles or a face shield.<sup>[1][3]</sup> All handling should be performed in a well-ventilated area, such as a chemical fume hood.<sup>[3]</sup>
- **Incompatible Materials:** Avoid contact with strong acids, bases, and oxidizing agents to prevent dangerous reactions.<sup>[2][4]</sup>

## Isopropyl Lactate Properties for Disposal

A summary of key quantitative data and identifiers is crucial for proper waste documentation and handling.

Property	Value	Source
CAS Number	597-37-7 / 616-09-1	[2][3]
UN Number	1993	[2]
Hazard Class	3 (Flammable Liquids)	[2]
Packing Group	III	[2]
Flash Point	~57 °C / 135 °F	[5]
Boiling Point	166-169 °C	[3][5]
Toxicity	Low acute oral toxicity; potential skin and eye irritant.	[2][6]
Biodegradability	Readily biodegradable.	[2][7]

## Step-by-Step Disposal Protocol

Follow these procedural steps to ensure the safe and compliant disposal of **isopropyl lactate** waste.

### Step 1: Waste Classification and Segregation

First, classify the waste as hazardous due to its flammability.[1][8] It is imperative to segregate **isopropyl lactate** waste from other chemical waste streams to avoid dangerous reactions. Specifically, store it separately from acids, bases, and oxidizing agents.[2][4]

### Step 2: Use of Appropriate Containers

All chemical waste must be stored in appropriate containers that are chemically compatible with the waste.[1][9]

- Use a clean, leak-proof container equipped with a secure, tight-fitting lid.[9][10]

- Ensure the container is clearly and accurately labeled. The label must include the words "Hazardous Waste," the full chemical name ("**Isopropyl Lactate**"), and a clear indication of its flammable nature.[1][4]
- Never overfill liquid waste containers; leave sufficient headspace to allow for vapor expansion.[10]

### Step 3: Storage in a Satellite Accumulation Area (SAA)

Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.[4][8]

- The SAA must be away from heat sources, direct sunlight, and ignition sources like sparks or open flames.[1][3]
- Federal regulations limit the amount of hazardous waste that can be stored in an SAA to a maximum of 55 gallons. Once this limit is reached, the waste must be removed within three days.[8]
- Partially filled containers may remain in the SAA for up to one year.[4]

### Step 4: Waste Disposal Procedure

Disposing of **isopropyl lactate** down the drain or in regular trash is strictly prohibited.[1][2][3] The appropriate disposal method depends on the quantity.

- Small Quantities or Spills (<50 mL): Absorb the liquid onto an inert, non-combustible material such as vermiculite, perlite, or sand.[11] Scoop the mixture into a suitable waste container, seal it, label it as hazardous waste, and store it in the SAA for collection.[11][12]
- Large Quantities (>50 mL): For larger volumes, the waste must be collected by a licensed hazardous waste disposal company.[8][11] The typical disposal method for this type of waste is controlled incineration at a licensed chemical destruction plant.[3]

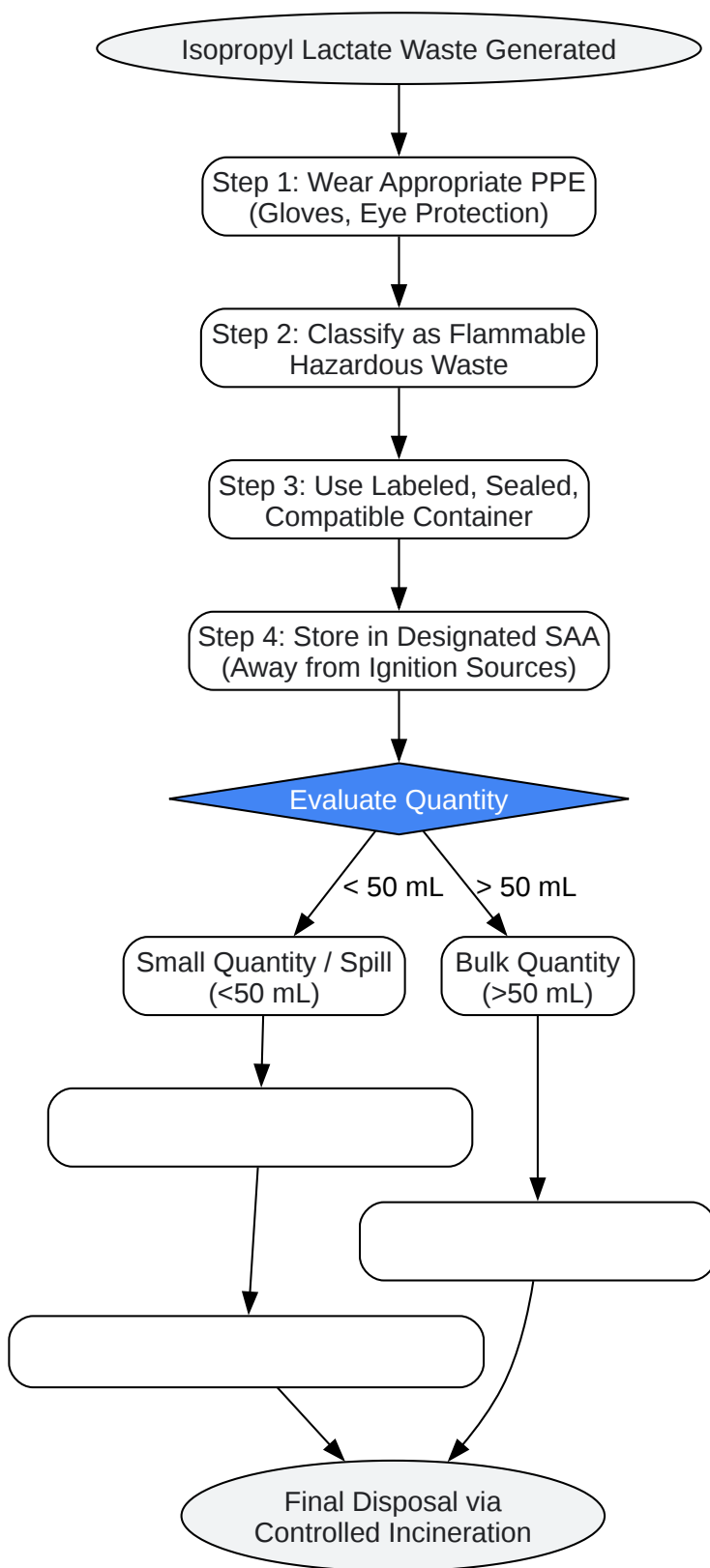
### Step 5: Empty Container Disposal

Empty containers that held **isopropyl lactate** may still contain flammable residue and vapors.[2] These containers must be managed properly.

- Containers can be triple-rinsed with a suitable solvent. The rinseate must be collected and disposed of as hazardous waste.<sup>[3]</sup>
- Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill or via controlled incineration, in accordance with local regulations.<sup>[3]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **isopropyl lactate** waste in a laboratory setting.



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Caption: **Isopropyl Lactate** Waste Disposal Workflow.

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